

# Protocol for Dissolving 2'-Hydroxy-4'-methylacetophenone in Common Solvents

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## Compound of Interest

Compound Name: 2'-Hydroxy-4'-methylacetophenone

Cat. No.: B1214744

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## Introduction

This document provides detailed application notes and protocols for dissolving **2'-Hydroxy-4'-methylacetophenone** in a range of common laboratory solvents. The information is intended for researchers, scientists, and drug development professionals who are utilizing this compound in their experimental workflows. Adherence to these guidelines will help ensure the accurate and reproducible preparation of solutions for various research applications.

## Compound Information

- Compound Name: **2'-Hydroxy-4'-methylacetophenone**
- CAS Number: 6921-64-8
- Molecular Formula: C<sub>9</sub>H<sub>10</sub>O<sub>2</sub>
- Molecular Weight: 150.17 g/mol
- Appearance: Colorless to light yellow liquid[1]
- Density: 1.08 g/mL at 25 °C[1][2]

## Solubility Data

The solubility of **2'-Hydroxy-4'-methylacetophenone** has been determined in several common laboratory solvents. The quantitative data is summarized in the table below for easy comparison. For solvents where only qualitative data is available, this is noted.

Solvent	Solubility (mg/mL)	Molar Solubility (M)	Temperature (°C)	Notes
Dimethyl Sulfoxide (DMSO)	55	0.366	25	Sonication is recommended to achieve higher solubility.[3]
Water	9.392	0.063	25	Estimated value.
Ethanol	Soluble	Not Determined	Not Specified	Qualitative data; a related compound, 4'-hydroxy-2'-methyl acetophenone, is soluble in methanol.
Methanol	Soluble	Not Determined	Not Specified	Qualitative data; a related compound, 4'-hydroxy-2'-methyl acetophenone, is soluble in methanol.[4]
Acetone	Soluble	Not Determined	Not Specified	Qualitative data. [5]
Dichloromethane (DCM)	Soluble	Not Determined	Not Specified	Qualitative data. [5]
Chloroform	Soluble	Not Determined	Not Specified	Qualitative data. [5]
Ethyl Acetate	Soluble	Not Determined	Not Specified	Qualitative data. [5]

## Experimental Protocols

The following section details the methodologies for preparing a stock solution of **2'-Hydroxy-4'-methylacetophenone** and a general protocol for determining solubility.

### Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **2'-Hydroxy-4'-methylacetophenone** in DMSO.

Materials:

- **2'-Hydroxy-4'-methylacetophenone** (solid or liquid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Volumetric flask (appropriate size)
- Pipettes
- Vortex mixer
- Ultrasonic bath (optional, but recommended)

Procedure:

- Calculate the required mass of **2'-Hydroxy-4'-methylacetophenone**:
  - For 10 mL of a 10 mM solution, the required mass is 15.017 mg.
  - Calculation: Volume (L) x Concentration (mol/L) x Molecular Weight ( g/mol ) = Mass (g)
  - $0.010 \text{ L} \times 0.010 \text{ mol/L} \times 150.17 \text{ g/mol} = 0.0015017 \text{ g} = 1.5017 \text{ mg}$  (This seems low, let me recheck a source. A vendor provides a pre-made 10mM in 1mL DMSO solution. Let's

adjust the protocol for a more standard lab preparation of a higher concentration stock, for example 50mg/mL and then dilutions can be made from it).

Let's re-frame this for a more practical high-concentration stock solution based on the known high solubility in DMSO.

Revised Protocol for Preparation of a 40 mg/mL Stock Solution in DMSO:

- Weighing the Compound: Accurately weigh 40 mg of **2'-Hydroxy-4'-methylacetophenone** using an analytical balance.
- Solvent Addition: Add the weighed compound to a clean, dry vial. Add approximately 0.8 mL of anhydrous DMSO to the vial.
- Dissolution:
  - Cap the vial securely and vortex the mixture for 30-60 seconds.
  - If the compound is not fully dissolved, place the vial in an ultrasonic bath for 5-10 minutes. [3] Gentle warming to 37°C can also aid dissolution.
- Final Volume Adjustment: Once the solid is completely dissolved, add DMSO to bring the final volume to 1.0 mL.
- Storage: Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[6]

## General Protocol for Determining Solubility

This protocol outlines a general method to determine the solubility of **2'-Hydroxy-4'-methylacetophenone** in a solvent where the quantitative solubility is unknown.

Materials:

- **2'-Hydroxy-4'-methylacetophenone**
- Solvent of interest (e.g., ethanol, acetone)

- Small, sealable glass vials
- Analytical balance
- Vortex mixer
- Centrifuge
- Pipettes
- HPLC or UV-Vis spectrophotometer (for concentration determination)

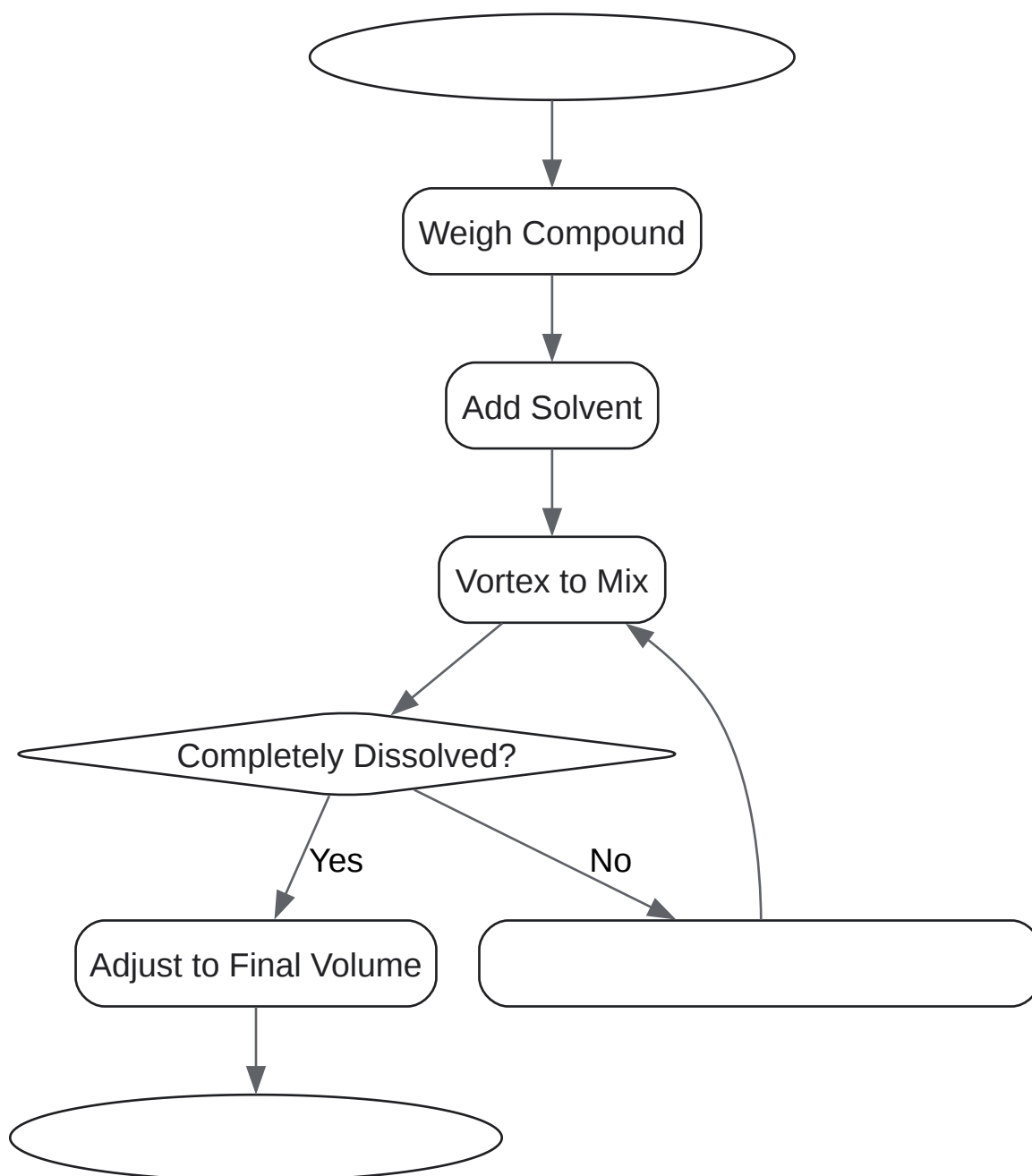
Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of **2'-Hydroxy-4'-methylacetophenone** to a known volume of the solvent in a sealed vial.
- Equilibration: Agitate the mixture at a constant temperature for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute: Centrifuge the vial to pellet the undissolved solid.
- Sample Dilution and Analysis: Carefully remove an aliquot of the supernatant and dilute it with a suitable solvent to a concentration within the linear range of the analytical method.
- Concentration Determination: Determine the concentration of the diluted sample using a calibrated HPLC or UV-Vis spectrophotometer.
- Solubility Calculation: Calculate the original concentration in the supernatant, which represents the solubility of the compound in that solvent at the specified temperature.

## Visualizations

### Logical Workflow for Solution Preparation

The following diagram illustrates the decision-making process for preparing a solution of **2'-Hydroxy-4'-methylacetophenone**.

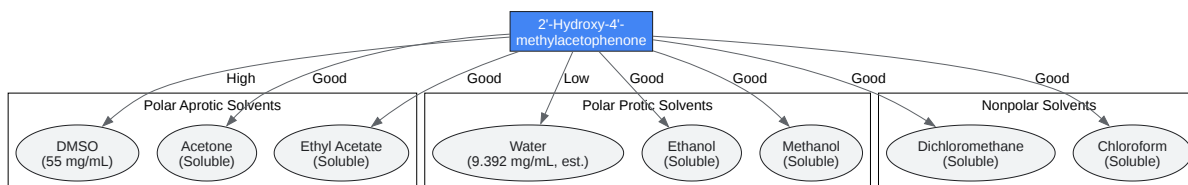


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Caption: Workflow for dissolving **2'-Hydroxy-4'-methylacetophenone**.

## Relationship between Compound and Solvents

This diagram shows the relationship between **2'-Hydroxy-4'-methylacetophenone** and its solubility in various common solvents.



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Caption: Solubility of **2'-Hydroxy-4'-methylacetophenone** in common solvents.

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